

# Foundational Data on 3-Nitro-2-butanol and Similar Compounds

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## Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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The table below summarizes key identifiers and physical properties for **3-Nitro-2-butanol** and several structural analogs. This data is crucial for initial compound characterization and selection.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Physical Properties
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| **3-Nitro-2-butanol** [1] [2] | 6270-16-2 |  $C_4H_9NO_3$  | 119.12 | **Boiling Point:** 55 °C at 0.5 mmHg [2]  
**Density:** 1.1 g/mL at 25 °C [2] **Flash Point:** 196 °F (91 °C) [2] **Melting Point:** 309.27 K (36.12 °C) [3] || **2-Methyl-2-nitro-1-butanol** [4] | 77392-55-3 |  $C_5H_{11}NO_3$  | 133.15 | Information limited to molecular identifier. || **3-Phenyl-2-butanol** [4] | 1502-79-0 |  $C_{10}H_{14}O$  | 150.22 | Information limited to molecular identifier. || **1-Dipropylamino-2-butanol** [4] | 103859-39-8 |  $C_{10}H_{23}NO$  | 173.30 | Information limited to molecular identifier. || **1-Dibutylamino-2-butanol** [4] | 126091-60-9 |  $C_{12}H_{27}NO$  | 201.36 | Information limited to molecular identifier. |

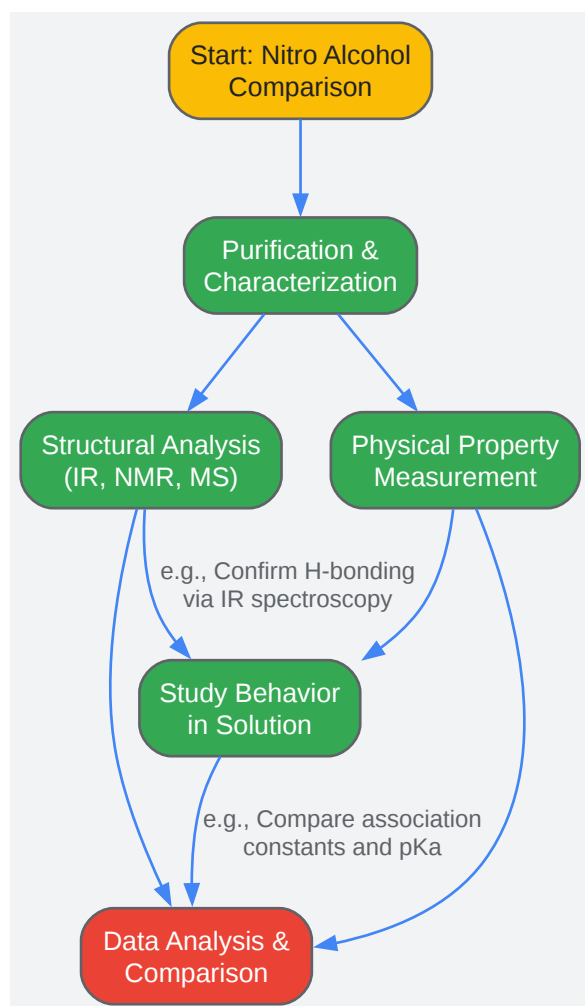
## Experimental Insights into Nitro Alcohol Behavior

One relevant experimental study investigates the hydrogen-bonding associations of  $\beta$ -nitro alcohols, which provides context for their behavior in solution.

- **Infrared Spectroscopy Analysis:** Infrared absorption spectra of  $\beta$ -nitro alcohols ( $R_2C(NO_2)CH_2OH$ ) show they are largely monomeric in dichloromethane but form associated species in carbon tetrachloride [5].
- **Association Number:** The nitro group significantly influences association. It reduces the association number from approximately three (observed in neopentyl alcohol) to near two in nitro alcohols [5].
- **Electron Deficiency Role:** Association constants in carbon tetrachloride increase with the number of nitro groups, indicating that hydrogen bonding tendency is linked to the electron deficiency on the hydroxyl carbon atom induced by the nitro group [5].

## Basic Conceptual Workflow for Nitro Alcohol Analysis

While specific protocols for comparing nitro alcohols were not available, the diagram below outlines a general experimental workflow based on common practices for characterizing chemical compounds. This workflow integrates the hydrogen-bonding study mentioned above.



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The key steps in this workflow are:

- **Purification & Characterization:** Begin with pure, well-characterized samples of each nitro alcohol, confirming their identity and purity [2].
- **Structural Analysis:** Use techniques like IR spectroscopy to identify functional groups and study intermolecular interactions like hydrogen bonding [5].
- **Physical Property Measurement:** Measure and compare properties such as boiling point, density, and solubility [3] [2].
- **Study Behavior in Solution:** Investigate how the compounds behave in different solvents, which can reveal insights into acidity, association, and reactivity [5].
- **Data Analysis & Comparison:** Synthesize all data to compare the performance and properties of the different nitro alcohols.

## Research Recommendations

The available data is a starting point. For a comprehensive comparison guide, you may need to explore these avenues:

- **Specialized Chemical Databases:** Search SciFinder or Reaxys for deeper physical property data, synthetic protocols, and toxicological information on these specific compounds.
- **Scientific Literature:** Conduct a thorough review on platforms like Google Scholar or PubMed using the compound names and CAS numbers to find full-text papers on their synthesis, reactivity, and applications, particularly in drug development.
- **Experimental Focus:** To fill the gaps, you could design experiments to directly compare properties like acidity (pKa measurement), thermal stability (TGA/DSC), and reactivity towards common reagents.

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## References

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3. - 3 - Nitro - 2 (CAS 6270-16-2) - Chemical & Physical Properties... butanol [chemeo.com]
4. Find 2 - butanol and related products for scientific research at Merck [sigmaaldrich.com]
5. Hydrogen Bonding in B- Nitro . II. Association in SOLUTION1,2 Alcohols [academia.edu]

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